

Technical Guide: Storage and Handling of (3-fluorophenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (3-fluorophenyl)methanesulfonyl
Chloride

Cat. No.: B1302163

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended storage and handling conditions for **(3-fluorophenyl)methanesulfonyl chloride** (CAS: 24974-72-9). Adherence to these guidelines is critical to ensure the chemical's stability, prevent degradation, and maintain a safe laboratory environment.

Chemical Properties and Hazards

(3-fluorophenyl)methanesulfonyl chloride is a corrosive and moisture-sensitive compound. It reacts violently with water, liberating toxic gases.^{[1][2]} The compound is a lachrymator and causes severe skin burns and eye damage.^{[1][3]} Due to its hazardous nature, strict adherence to safety protocols is mandatory.

Recommended Storage Conditions

Proper storage is essential to maintain the integrity of **(3-fluorophenyl)methanesulfonyl chloride**. The primary factors to control are temperature, atmosphere, and moisture.

Parameter	Recommended Condition	Source
Storage Temperature	2°C to 8°C (Refrigerated)	[3]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen)	[1][3]
Moisture	Keep in a dry environment, away from water and moist air	[1][2]
Container	Tightly closed, corrosive-resistant container. Avoid metal containers.	[4]
Ventilation	Store in a well-ventilated area, designated for corrosives.	[1]

Incompatible Materials

To prevent hazardous reactions, **(3-fluorophenyl)methanesulfonyl chloride** should not be stored with the following materials:

- Water[1][2]
- Strong oxidizing agents[1][2]
- Strong bases[1]
- Amines[1][2]
- Strong acids[2]
- Strong reducing agents[2]
- Alcohols[5]

Experimental Protocol: Standard Operating Procedure for Handling and Storage

The following protocol outlines the standard procedure for handling and storing **(3-fluorophenyl)methanesulfonyl chloride** in a laboratory setting.

4.1. Personal Protective Equipment (PPE) Before handling the compound, ensure the following PPE is worn:

- Chemical-resistant gloves (inspect before use)
- Safety goggles and a face shield^[3]
- A lab coat

4.2. Handling Procedure

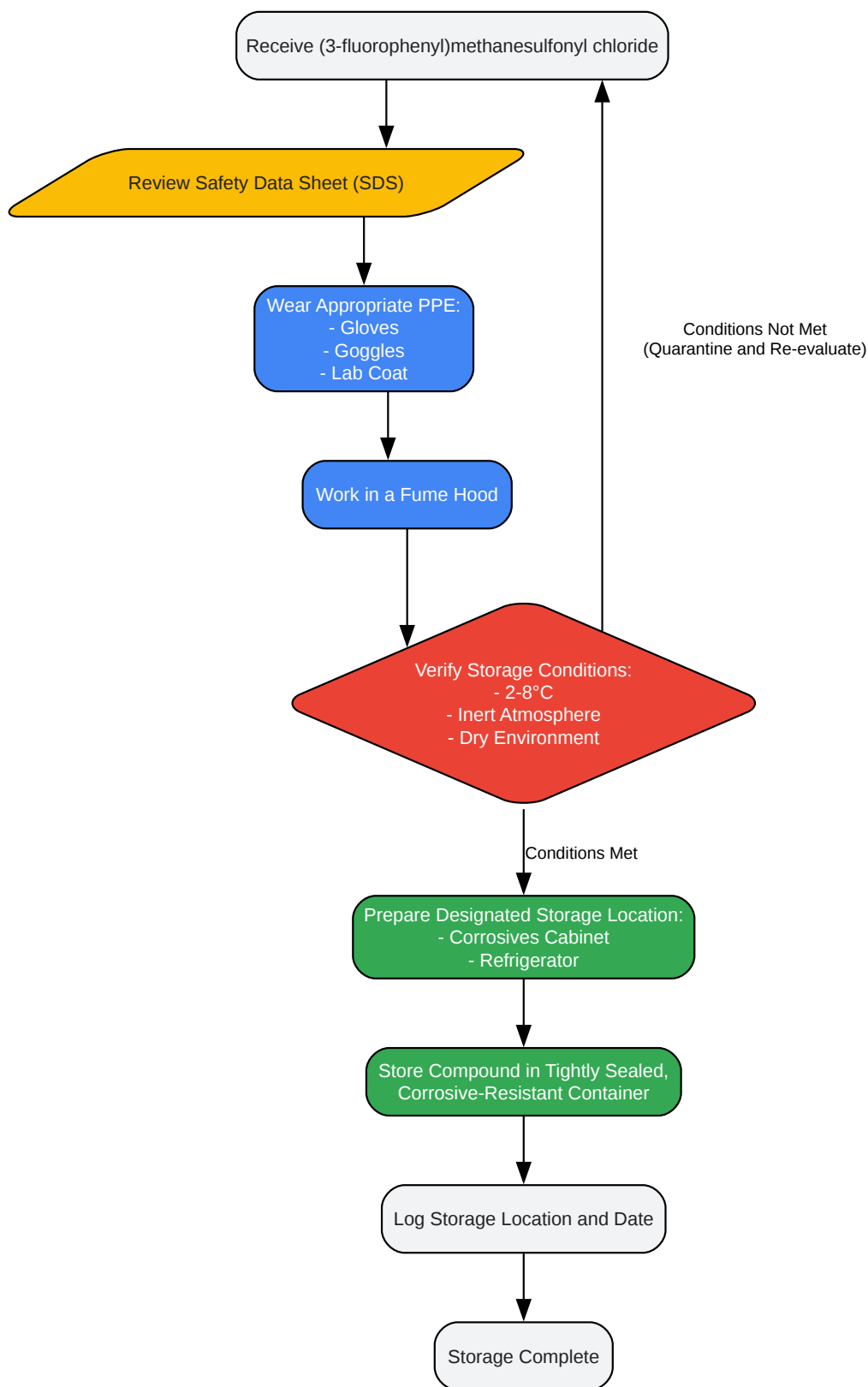
- All handling should be conducted in a chemical fume hood to ensure adequate ventilation.^[4]
- Use only dry glassware and equipment.
- To dispense the chemical, briefly remove the cap in the fume hood, quickly weigh the desired amount into a dry, pre-tared container, and then tightly reseal the original container.
- If the compound is stored under an inert atmosphere, it is recommended to use a glove box or Schlenk line techniques for aliquoting.
- Avoid inhalation of dust or vapors.^[6]

4.3. Storage Procedure

- After dispensing, purge the headspace of the container with an inert gas like nitrogen or argon before sealing.
- Ensure the container cap is tightly secured.
- Return the container to a refrigerator set between 2°C and 8°C.
- The storage location should be a designated corrosives cabinet.

Logical Workflow for Safe Storage

The following diagram illustrates the decision-making process and key steps for the safe storage of **(3-fluorophenyl)methanesulfonyl chloride**.



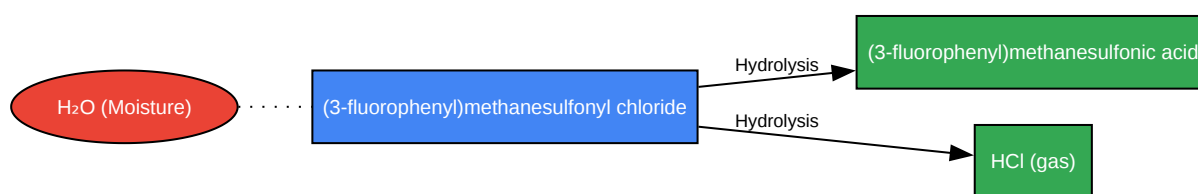
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Caption: Workflow for the safe receipt and storage of **(3-fluorophenyl)methanesulfonyl chloride**.

Degradation Pathways

(3-fluorophenyl)methanesulfonyl chloride is primarily susceptible to hydrolysis. In the presence of water, it will decompose to form (3-fluorophenyl)methanesulfonic acid and hydrochloric acid.[7] This reaction is vigorous and liberates toxic gas, highlighting the critical need for anhydrous storage conditions.[1]

The following diagram illustrates the hydrolysis degradation pathway.



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Caption: Hydrolysis degradation pathway of **(3-fluorophenyl)methanesulfonyl chloride**.

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